

Technical Deep Dive: YM-155 Hydrochloride (Sepantronium Bromide)

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Compound of Interest

Compound Name: YM-155 hydrochloride

CAS No.: 355406-09-6

Cat. No.: B1602956

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Mechanism, Molecular Targets, and Experimental Validation

Executive Summary

YM-155 (Sepantronium Bromide) represents a class of imidazolium-based small molecules originally characterized as the first-in-class suppressor of Survivin (BIRC5). However, the mechanistic understanding of YM-155 has evolved significantly from a simple transcriptional inhibitor to a complex DNA-targeting agent whose efficacy is strictly gated by solute carrier transport.

For researchers and drug developers, YM-155 presents a dual-mechanism profile:

- **Transcriptional Repression:** Disruption of the ILF3/p54(nrb) complex at the BIRC5 promoter.
- **Direct Cytotoxicity:** DNA intercalation and Topoisomerase II α (Top2 α) inhibition, leading to double-strand breaks (DSBs).

Critical Advisory: The efficacy of YM-155 is absolute dependent on the expression of the solute carrier SLC35F2.[1] Cell lines or patient tumors lacking this transporter are functionally resistant to YM-155 regardless of Survivin overexpression. This guide details the mechanisms, validation protocols, and the critical role of SLC35F2 as a predictive biomarker.

Part 1: The Mechanism of Action[2][3][4]

1. The Gatekeeper: SLC35F2-Mediated Uptake

Unlike many small molecules that diffuse passively, YM-155 is a substrate for SLC35F2 (Solute Carrier Family 35 Member F2).[2]

- Mechanism: SLC35F2 facilitates the import of YM-155 into the cytosol and nucleus.
- Causality: Genetic knockout of SLC35F2 renders sensitive cells ($IC_{50} < 10 \text{ nM}$) completely resistant ($IC_{50} > 10 \text{ }\mu\text{M}$). Conversely, overexpression sensitizes resistant cells.
- Implication: In experimental design, SLC35F2 expression levels must be quantified to normalize potency data.

2. The Molecular Target: Survivin Suppression via ILF3

YM-155 was identified via a high-throughput screen using a BIRC5 promoter-luciferase reporter.

- Pathway: YM-155 binds to Interleukin Enhancer Binding Factor 3 (ILF3) (also known as NF110).[3]
- Action: It disrupts the interaction between ILF3 and p54(nrb). This complex is required for the stabilization and nuclear export of BIRC5 mRNA and the activation of the BIRC5 promoter.
- Result: Rapid downregulation of Survivin protein, leading to spontaneous apoptosis and mitotic catastrophe.

3. The Cytotoxic Effector: DNA Intercalation & Top2 α Inhibition

Recent structural and biochemical studies indicate YM-155 acts as a DNA intercalator.

- DNA Damage: It induces rapid phosphorylation of Histone H2AX (

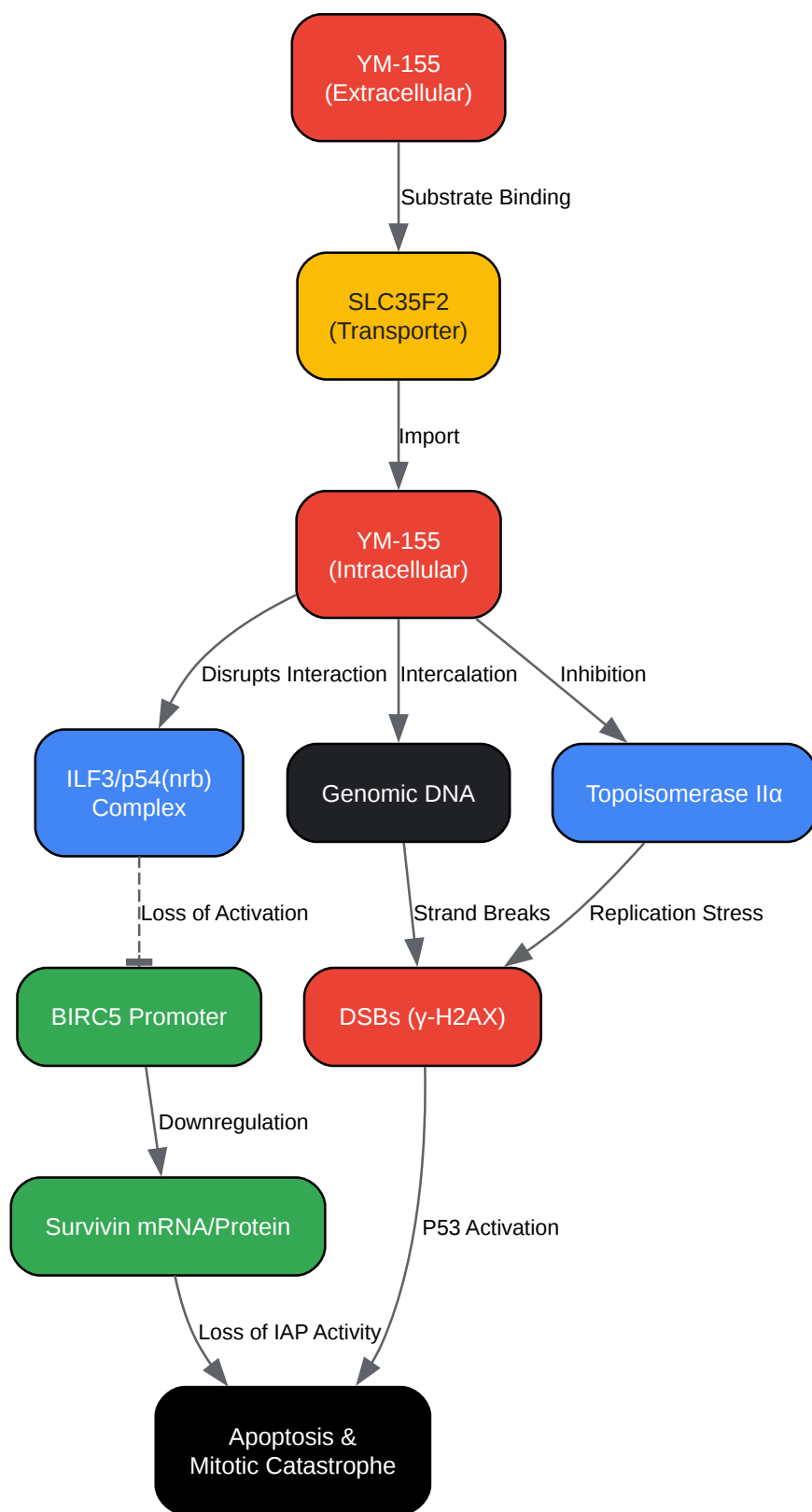
-H2AX), a marker of DNA double-strand breaks (DSBs).

- Topoisomerase II α : YM-155 inhibits the ATP-dependent decatenation activity of Top2 α , trapping the enzyme on DNA and causing replication stress.
- ROS Generation: The quinone moiety of YM-155 can undergo redox cycling, generating mitochondrial Reactive Oxygen Species (ROS), which further suppresses Survivin via the AKT/FoxO axis.^[4]

Part 2: Visualization of Signaling Pathways

The following diagrams illustrate the dual mechanism of action and the critical transport dependency.

Diagram 1: YM-155 Uptake and Dual Mechanism



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Caption: YM-155 requires SLC35F2 for entry, subsequently targeting both the Survivin transcription complex and genomic DNA integrity.

Part 3: Experimental Validation Protocols

To validate YM-155 activity, researchers must confirm both target engagement (Survivin loss) and functional impact (DNA damage), while controlling for transporter expression.

Protocol A: Validation of Survivin Downregulation (Western Blot)

This protocol confirms the transcriptional suppression mechanism.

- Cell Seeding: Seed SLC35F2-positive cells (e.g., PC-3, HeLa) at
cells/well in a 6-well plate.
- Treatment: Treat with YM-155 at concentrations of 0, 10, 50, and 100 nM for 24 hours.
 - Note: Survivin has a short half-life (~30 min), so 24h is sufficient to see clearance.
- Lysis: Wash with ice-cold PBS. Lyse in RIPA buffer supplemented with protease/phosphatase inhibitors.
- Blotting:
 - Load 20-30 µg protein/lane.
 - Primary Antibody: Anti-Survivin (Rabbit mAb, 1:1000).
 - Loading Control: Anti-GAPDH or Anti-β-Actin.
- Success Criteria: A dose-dependent reduction of Survivin protein band (16.5 kDa) by >50% at 10-50 nM.

Protocol B: DNA Damage Assessment (Immunofluorescence)

This protocol confirms the DNA intercalation/Top2α mechanism.

- Seeding: Seed cells on glass coverslips.
- Treatment: Treat with YM-155 (10-100 nM) for 6 to 12 hours.
 - Note: DNA damage markers appear earlier than apoptotic markers.
- Fixation: Fix with 4% Paraformaldehyde (15 min) and permeabilize with 0.2% Triton X-100.
- Staining:
 - Primary: Anti-phospho-Histone H2AX (Ser139) (Clone JBW301, 1:500).
 - Secondary: Alexa Fluor 488/594 conjugate.
 - Counterstain: DAPI (Nuclei).
- Analysis: Quantify the number of
-H2AX foci per nucleus.
- Success Criteria: Significant increase in nuclear foci count in treated vs. control cells.

Protocol C: SLC35F2 Dependency Check (The "Control" Experiment)

Essential for verifying specificity.

- Model: Use a YM-155 sensitive line (e.g., PC-3).
- Knockdown: Transfect with SLC35F2 siRNA or non-targeting control siRNA 48h prior to drug treatment.
- Assay: Perform a 72h MTT or CellTiter-Glo viability assay with YM-155 serial dilutions.
- Success Criteria: The IC₅₀ of YM-155 should shift rightward (become less potent) by >100-fold in the SLC35F2-knockdown condition.

Part 4: Quantitative Benchmarks

The following data summarizes typical IC50 values. Note the extreme variance based on transporter expression.

Table 1: YM-155 Sensitivity Profile Across Cell Lines

Cell Line	Tissue Origin	SLC35F2 Status	YM-155 IC50 (nM)	Sensitivity
PC-3	Prostate	High	0.5 - 2.0	High
HeLa	Cervical	High	2.0 - 5.0	High
A375	Melanoma	High	3.0 - 10.0	High
MCF-7	Breast	Low/Moderate	50 - 100	Moderate
A549	Lung	Low	> 100	Resistant
SLC35F2-KO	Engineered	Null	> 10,000	Resistant

Data aggregated from Winter et al. (2014) and Nakahara et al. (2007).

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